

isobutyl-2-cyanoacrylate material safety data sheet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bucrilate*

Cat. No.: *B091031*

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An In-depth Technical Guide to the Material Safety of Isobutyl-2-cyanoacrylate

For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling of isobutyl-2-cyanoacrylate is paramount. This technical guide provides a comprehensive overview of its material safety data, including physical and chemical properties, toxicological information, and safety protocols.

Chemical and Physical Properties

Isobutyl-2-cyanoacrylate is a liquid monomer that rapidly polymerizes in the presence of moisture.^[1] Its key physical and chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₈ H ₁₁ NO ₂	[2]
Molecular Weight	153.18 g/mol	[2][3]
CAS Registry Number	1069-55-2	[3]
Appearance	Colorless liquid	[4]
Odor	Pungent, Stench	[4]
Boiling Point	71-73°C	[3]
170°C	[5]	
54-56°C	[4]	
Melting Point	<25°C	
-20°C	[4]	
Flash Point	93°C (199°F)	
85°C (185°F)	[4]	
Density	0.99 g/cm ³ at 20°C	[3][5]
1.04	[4]	
Viscosity	2.0 cP	
Heat of Polymerization	66.9 kJ/mol	
Vapor Pressure	<0.3 mbar at 20°C	[4]


Hazard Identification and GHS Classification

Isobutyl-2-cyanoacrylate is classified with the following hazards according to the Globally Harmonized System (GHS):

Hazard Class	Hazard Category	Hazard Statement
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation

Source:[2]

GHS Pictogram:

 alt text

Signal Word: Warning[6]

Precautionary Statements: A comprehensive list of precautionary statements can be found in the safety data sheets. Key statements include P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), and P302+P352 (IF ON SKIN: Wash with plenty of water).[7]

Toxicological Information

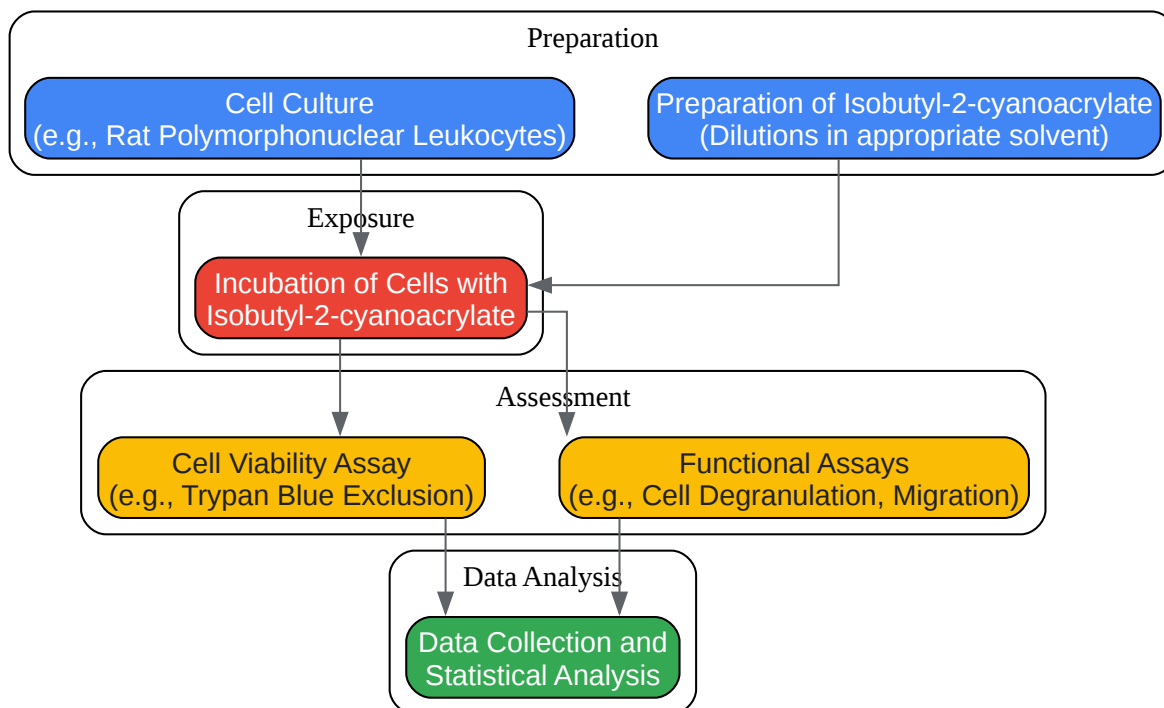
The toxicity of cyanoacrylates is a subject of ongoing research. The primary concerns are cytotoxicity and irritation.

Route of Exposure	Endpoint	Value	Species	Source
Intravenous	LD50	242 mg/kg	Mice	[3]
Oral (for Ethyl Cyanoacrylate)	LD50	>5000 mg/kg	Rat	[8][9]
Dermal (for Ethyl Cyanoacrylate)	LD50	>2000 mg/kg	[8]	

Studies have shown that isobutyl-2-cyanoacrylate can be cytotoxic.[10][11] One proposed mechanism for this cytotoxicity involves the generation of lipid hydroperoxides, which can activate prostaglandin and thromboxane biosynthesis and lead to membrane oxidation and lysis.[11] Some research suggests that increasing the alkyl chain length of the cyanoacrylate molecule may reduce the release of toxic substances.[10] While some concerns about carcinogenicity have been raised, studies on bucrylate (isobutyl-2-cyanoacrylate) have not demonstrated a neoplastic potential.[12][13]

Experimental Protocols

Detailed experimental protocols for toxicological studies are often proprietary or published in peer-reviewed literature. The following is a generalized workflow for assessing the cytotoxicity of a substance like isobutyl-2-cyanoacrylate based on common methodologies.

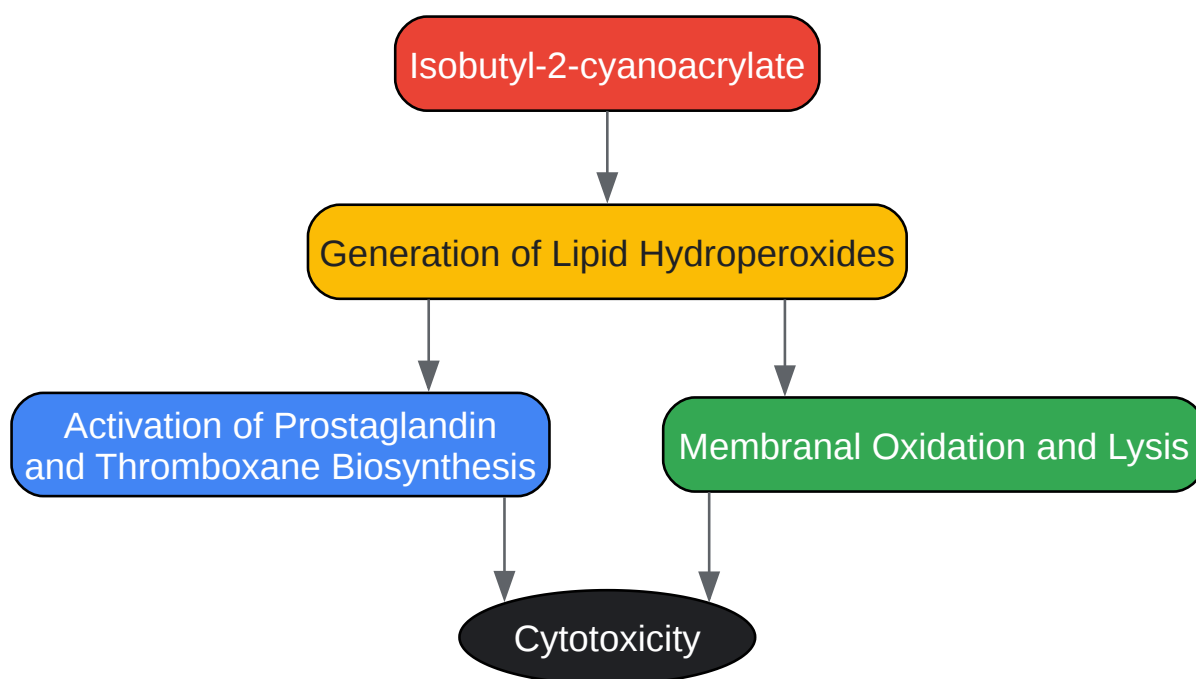


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Cytotoxicity Assessment Workflow

Signaling Pathways

As mentioned, one of the proposed mechanisms of isobutyl-2-cyanoacrylate cytotoxicity involves the activation of prostaglandin and thromboxane biosynthesis.[11] The following diagram illustrates this proposed pathway.

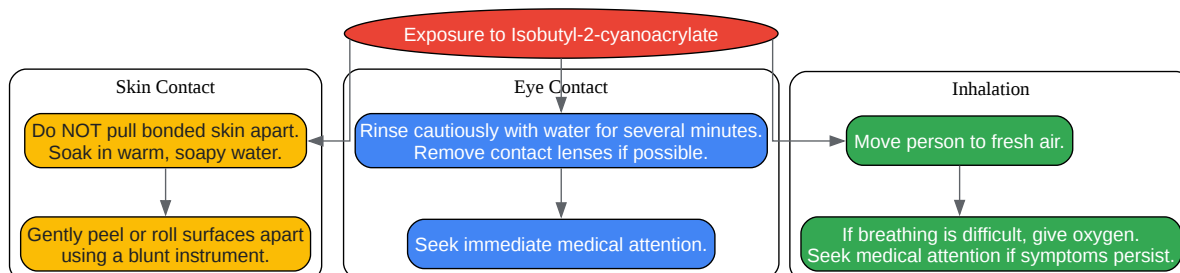


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Proposed Cytotoxicity Pathway

First Aid Measures

Due to its rapid polymerization and bonding properties, specific first aid measures are necessary. The general workflow for responding to an exposure event is outlined below.



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First Aid Response Workflow

Handling and Storage

Proper handling and storage are crucial to ensure safety and maintain the product's efficacy.

- **Handling:** Use in a well-ventilated area.[7] Avoid contact with skin, eyes, and clothing.[7] Wear appropriate personal protective equipment (PPE), including safety goggles and chemical-resistant gloves (e.g., nitrile or polyethylene).[7][8] Avoid cotton products as they can react exothermically with the adhesive.[8][14]
- **Storage:** Store in a cool, dry, and well-ventilated place, away from heat, sparks, and open flames.[7][15] Keep the container tightly closed.[7] For long-term storage, refrigeration or freezing (-20°C) in an inert atmosphere is recommended.[4][6]

Accidental Release Measures

In case of a spill:

- Evacuate the area and remove all ignition sources.[7]
- Ensure adequate ventilation.[7]
- Wear appropriate PPE.[7]
- For small spills, flood the area with water to polymerize the adhesive.[8]
- Absorb the polymerized material with an inert substance (e.g., sand, earth) and place it in a suitable container for disposal.[8]
- Dispose of the waste in accordance with local, state, and federal regulations.[8]

Ecological Information

There is limited data available on the ecological effects of isobutyl-2-cyanoacrylate.[7] It is advised to prevent its release into the environment and drains.[7]

This guide provides a summary of the key safety information for isobutyl-2-cyanoacrylate. For complete and detailed information, always refer to the most recent Safety Data Sheet (SDS) provided by the manufacturer.

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- To cite this document: BenchChem. [isobutyl-2-cyanoacrylate material safety data sheet]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091031#isobutyl-2-cyanoacrylate-material-safety-data-sheet]

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